

Application Notes and Protocols: (-)-Aceclidine for Inducing Miosis in Experimental Settings

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Compound of Interest

Compound Name: (-)-Aceclidine

Cat. No.: B10773696

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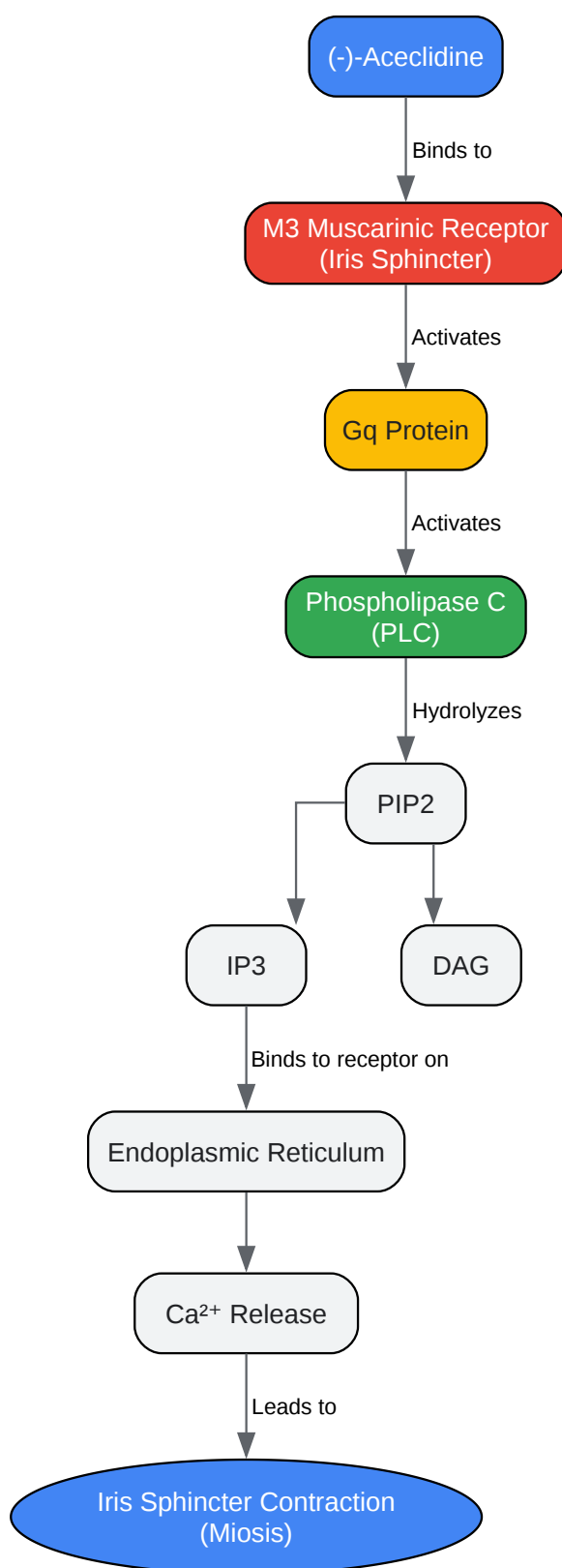
For Researchers, Scientists, and Drug Development Professionals

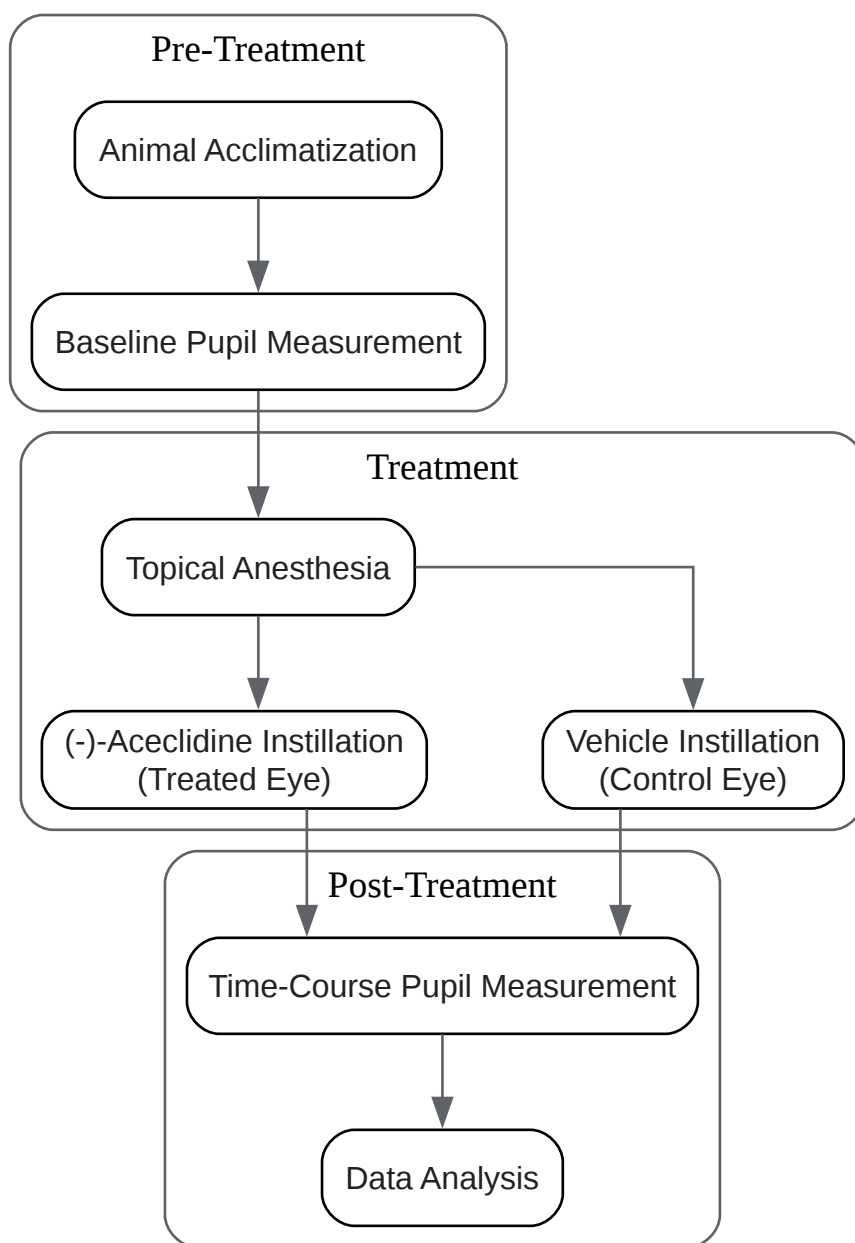
Introduction

(-)-Aceclidine is a parasympathomimetic agent that functions as a selective muscarinic acetylcholine receptor agonist.^{[1][2][3]} In ophthalmic research, it is a valuable tool for inducing miosis (pupillary constriction). Its primary advantage lies in its preferential action on the muscarinic receptors of the iris sphincter muscle with minimal effect on the ciliary muscle.^{[1][2]} This selectivity allows for a significant reduction in pupil size without the confounding effects of accommodative spasm (a change in the lens shape), which is often associated with less selective miotic agents like pilocarpine.^[1] These properties make **(-)-Aceclidine** a suitable candidate for experimental studies requiring controlled and isolated pupillary constriction.

Mechanism of Action

(-)-Aceclidine exerts its miotic effect by binding to and activating primarily the M3 muscarinic acetylcholine receptors located on the smooth muscle cells of the iris sphincter.^{[3][4]} This interaction initiates a Gq-protein coupled signaling cascade, leading to the activation of phospholipase C. Subsequently, phospholipase C hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol triphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of calcium ions (Ca^{2+}) from intracellular stores, such as the endoplasmic reticulum. The resulting increase in intracellular calcium concentration leads to the contraction of the iris sphincter muscle, causing the pupil to constrict.





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